A Comparative Guide to the Structure-Activity Relationship of Substituted 2-(Aminomethyl)phenols

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Compound of Interest

Compound Name:	*2-(Aminomethyl)-5-chlorophenol*
CAS No.:	*1243457-97-7*
Cat. No.:	*B1529426*

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For Researchers, Scientists, and Drug Development Professionals

The 2-(aminomethyl)phenol scaffold is a versatile pharmacophore that has given rise to a diverse range of biologically active compounds. From potent saluretic and antihypertensive agents to promising antioxidant and anticancer drug candidates, the therapeutic potential of this structural motif is vast. Understanding the intricate relationship between the molecular architecture of these compounds and their biological function is paramount for the rational design of new and improved therapeutic agents.

This comprehensive guide provides an in-depth comparison of the structure-activity relationships (SAR) of substituted 2-(aminomethyl)phenols across various biological activities. We will explore how modifications to the phenolic ring, the aminomethyl side chain, and the nitrogen atom influence potency, selectivity, and mechanism of action. This guide is designed to be a valuable resource for researchers, scientists, and drug development professionals, offering not only a synthesis of the current state of knowledge but also detailed experimental protocols to facilitate further investigation.

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Saluretic and Antihypertensive Activity: A Tale of Two Substituents

A significant body of research has focused on the development of 2-(aminomethyl)phenol derivatives as a novel class of saluretic (natriuretic) and diuretic agents. These compounds have shown great promise in the management of hypertension and edema.

Key Structural Determinants of Saluretic Activity:

Early studies identified the crucial role of substitution patterns on the phenolic ring for potent saluretic activity. A systematic exploration of various analogs revealed that the most active compounds belong to the 4-alkyl-6-halo subseries of 2-(aminomethyl)phenols[1].

One of the most potent compounds identified in this class is 2-(aminomethyl)-4-(1,1-dimethylethyl)-6-iodophenol. This compound demonstrates a high order of activity upon both intravenous and oral administration[1]. The interplay between the bulky alkyl group at the 4-position and the halogen at the 6-position appears to be critical for maximizing saluretic and diuretic effects.

Further structural modifications have shed light on the strict requirements for this activity:

- Positional Isomerism: Shifting the 2-(aminomethyl) group to the meta or para position relative to the hydroxyl group results in a loss of diuretic effects, highlighting the importance of the ortho-relationship between these two functional groups[2].
- Functional Group Integrity: Replacement of either the phenolic hydroxyl or the aminomethyl group with other functionalities leads to a substantial decrease in saluretic activity[2].
- Nitrogen and Oxygen Substitution: In general, substitution on the nitrogen atom with groups other than small alkyl groups, or substitution on both the nitrogen and oxygen with groups that are resistant to hydrolysis, significantly diminishes or completely abolishes saluretic effects.
- Spiroannulation: The formation of N,O-spiroannulated derivatives, such as 3,4-dihydrospiro-2H-1,3-benzoxazines, can lead to a separation of saluretic and antihypertensive effects. For instance, spiroannulation and subsequent quaternization can result in a loss of saluretic activity while maintaining antihypertensive properties[3].

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Comparative Saluretic Activity Data:

While much of the early data is qualitative, the following table summarizes the general SAR trends for saluretic activity based on available literature.

Substitution Pattern	Relative Saluretic Activity	Reference
4-alkyl-6-halo (e.g., 4-tert-butyl-6-iodo)	High	[1]
3-(aminomethyl)phenol or 4-(aminomethyl)phenol	Inactive	[2]
Replacement of -OH or -CH2NH2	Inactive	[2]
N-substitution (with large groups)	Low to Inactive	
N,O-spiroannulation and quaternization	Inactive	[3]

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Antioxidant Properties: Harnessing the Phenolic Moiety

Phenolic compounds are well-known for their antioxidant properties, and 2-(aminomethyl)phenol derivatives are no exception. Their ability to scavenge free radicals and inhibit oxidative processes makes them attractive candidates for the development of drugs to treat conditions associated with oxidative stress.

Mechanism of Antioxidant Action:

The primary mechanism of antioxidant activity for phenolic compounds involves the donation of a hydrogen atom from the hydroxyl group to a free radical, thereby neutralizing it. The resulting

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phenoxyl radical is stabilized by resonance, which delocalizes the unpaired electron around the aromatic ring.

The presence of the aminomethyl group at the ortho position can further influence the antioxidant activity. The nitrogen atom can participate in intramolecular hydrogen bonding with the phenolic hydroxyl group, which can affect the O-H bond dissociation enthalpy and, consequently, the rate of hydrogen atom transfer.

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Opioid Receptor Modulation: A Complex Interplay of Substituents

Substituted 2-(aminomethyl)phenols have also been investigated for their activity at opioid receptors. The phenolic hydroxyl group is a common feature in many opioid ligands, and its interaction with the receptor is crucial for binding and activity.

Influence of Substituents on Opioid Receptor Affinity:

The nature and position of substituents on the 2-(aminomethyl)phenol scaffold can dramatically alter its affinity and selectivity for different opioid receptor subtypes (μ, δ, and κ). For instance, in a series of 2-substituted-3-hydroxymorphinans, which share a structural resemblance to 2-(aminomethyl)phenols, the introduction of an aminomethyl group at the 2-position generally leads to a decrease in affinity compared to the parent compound. However, the creation of bivalent ligands by bridging two such units can significantly enhance affinity.

Anticancer Potential: Targeting Cellular Proliferation

Phenolic compounds, in general, have been extensively studied for their anticancer properties, and derivatives of 2-(aminomethyl)phenol are emerging as a promising area of investigation. These compounds can exert their anticancer effects through various mechanisms, including the induction of apoptosis, inhibition of cell proliferation, and interference with key signaling pathways.

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Structure-Activity Relationship for Anticancer Activity:

While systematic SAR studies on 2-(aminomethyl)phenols as anticancer agents are still in their early stages, preliminary findings suggest that the nature of the substituents on both the aromatic ring and the amino group plays a critical role. For example, in a series of aminophenol analogues, the length of an alkyl chain attached to the amino group was found to be directly correlated with anticancer activity and the ability to induce apoptosis[4].

The following table presents some reported IC50 values for phenolic compounds against various cancer cell lines, illustrating the potential of this class of molecules. It is important to note that these are not all 2-(aminomethyl)phenol derivatives but provide a context for the cytotoxic potential of related structures.

Compound	Cancer Cell Line	IC50 (µM)	Reference
p-Dodecylaminophenol	HL60 (Leukemia)	Potent (specific value not provided)	[4]
Gallic Acid	HeLa (Cervical)	6.1 µg/mL	[5]
Gallic Acid	MDA-MB-231 (Breast)	18.29 µg/mL	[5]
Bromophenol 15	KB (Cervical)	3.09 µg/mL	[6]
Bromophenol 15	Bel7402 (Liver)	3.18 µg/mL	[6]
Bromophenol 15	A549 (Lung)	3.54 µg/mL	[6]

Experimental Protocols

To facilitate further research in this area, we provide the following detailed experimental protocols for the synthesis of a representative 2-(aminomethyl)phenol derivative and for the evaluation of its diuretic activity.

Synthesis of 2-(Aminomethyl)-4-(1,1-dimethylethyl)-6-iodophenol

This protocol describes the synthesis of a highly potent saluretic agent via a Mannich-type reaction.

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Materials:

- 4-(1,1-dimethylethyl)phenol
- Iodine monochloride (ICl)
- Aqueous ammonia (NH3)
- Formaldehyde (37% aqueous solution)
- Ethanol
- Hydrochloric acid (HCl)
- Sodium thiosulfate
- Diethyl ether
- Anhydrous magnesium sulfate

Procedure:

- Iodination of 4-(1,1-dimethylethyl)phenol:
  - Dissolve 4-(1,1-dimethylethyl)phenol in a suitable solvent such as glacial acetic acid.
  - Slowly add a solution of iodine monochloride in the same solvent at room temperature.
  - Stir the reaction mixture for several hours until the reaction is complete (monitor by TLC).
  - Pour the reaction mixture into water and decolorize with a solution of sodium thiosulfate.
  - Extract the product with diethyl ether, wash the organic layer with water and brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to obtain 4-(1,1-dimethylethyl)-2-iodophenol.
- Aminomethylation (Mannich Reaction):

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- To a solution of 4-(1,1-dimethylethyl)-2-iodophenol in ethanol, add aqueous ammonia and formaldehyde solution.
- Heat the mixture at reflux for several hours.
- Cool the reaction mixture and concentrate under reduced pressure.
- Dissolve the residue in diethyl ether and wash with water.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers, dry over anhydrous magnesium sulfate, and concentrate to give the crude product.
- Purify the product by column chromatography on silica gel or by recrystallization from a suitable solvent to yield 2-(aminomethyl)-4-(1,1-dimethylethyl)-6-iodophenol.
- The final product can be converted to its hydrochloride salt by treatment with ethereal HCl for improved stability and handling.

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In Vivo Diuretic Activity Assay in Rats

This protocol is a standard method for evaluating the diuretic and saluretic effects of test compounds in a rat model.

Animals:

- Male Wistar or Sprague-Dawley rats (150-200 g)

Materials:

- Test compound
- Standard diuretic (e.g., Furosemide, 10 mg/kg)

- Vehicle (e.g., 0.9% saline with 0.5% carboxymethylcellulose)
- Metabolic cages
- Graduated cylinders
- Flame photometer or ion-selective electrodes

Procedure:

- Animal Acclimatization and Preparation:
  - Acclimatize the rats to the metabolic cages for at least 3 days before the experiment.
  - Fast the animals overnight (18 hours) before the experiment, with free access to water.
- Dosing:
  - Divide the animals into groups (n=6-8 per group): Vehicle control, standard diuretic, and test compound groups (at least 3 dose levels).
  - Administer the vehicle, standard, or test compound orally (p.o.) or intraperitoneally (i.p.).
  - Immediately after dosing, administer a saline load (e.g., 25 mL/kg of 0.9% NaCl) to all animals to ensure adequate hydration and urine output.
- Urine Collection and Measurement:
  - Place the animals in individual metabolic cages.
  - Collect urine at regular intervals (e.g., every hour for the first 5 hours, and then a cumulative collection at 24 hours).
  - Measure the total volume of urine for each animal at each time point.
- Electrolyte Analysis:
  - Centrifuge the collected urine samples to remove any particulate matter.

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- Determine the concentration of sodium (Na+), potassium (K+), and chloride (Cl-) ions in the urine samples using a flame photometer or ion-selective electrodes.

- Data Analysis:
  - Calculate the total urine output and the total excretion of Na+, K+, and Cl- for each animal.
  - Compare the results from the test compound groups to the vehicle control and standard diuretic groups using appropriate statistical methods (e.g., ANOVA followed by a post-hoc test).
  - Calculate diuretic activity and saluretic indices to quantify the effects of the test compounds.

Conclusion

The 2-(aminomethyl)phenol scaffold represents a rich source of biologically active molecules with therapeutic potential in a variety of disease areas. The structure-activity relationships discussed in this guide highlight the critical role of substituent patterns in determining the pharmacological profile of these compounds. Further exploration of this chemical space, guided by the principles outlined herein and facilitated by the provided experimental protocols, holds the promise of discovering novel and more effective therapeutic agents.

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